

Calphostin C: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Calphostin C*

Cat. No.: *B1678507*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the preparation and storage of **Calphostin C** stock solutions. **Calphostin C** is a potent and highly specific, cell-permeable inhibitor of Protein Kinase C (PKC), making it a valuable tool in signal transduction research and cancer studies.

Calphostin C, derived from the fungus *Cladosporium cladosporioides*, exerts its inhibitory effect by competing with diacylglycerol (DAG) and phorbol esters for their binding site on the regulatory domain of PKC.[1][2] Notably, its inhibitory action is light-dependent, requiring exposure to light for full activation.[1]

Quantitative Data Summary

For ease of reference, the key quantitative data for **Calphostin C** are summarized in the table below.

Property	Value	Source
Molecular Weight	790.76 g/mol	[3]
IC50 for PKC	50 nM	[1][2][3]
Purity	>95% (HPLC)	[3][4]
Solubility	Soluble in DMSO, ethanol, methanol, and dimethylformamide (DMF).[1][2][3][4] Poorly soluble in water.[4]	N/A
Appearance	Dark red to brown solid	[4]

Experimental Protocols

Preparation of a 1 mM Calphostin C Stock Solution in DMSO

This protocol describes the preparation of a 1 mM stock solution of **Calphostin C** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials:

- **Calphostin C** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Pipettes and sterile filter tips

Procedure:

- Equilibrate: Allow the vial of **Calphostin C** powder to reach room temperature before opening to prevent condensation.

- **Weighing:** Accurately weigh out 1 mg of **Calphostin C** powder using a precision balance and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Based on the molecular weight of **Calphostin C** (790.76 g/mol), calculate the volume of DMSO needed to achieve a 1 mM concentration. To prepare a 1 mM solution from 1 mg of **Calphostin C**, add 1.26 mL of DMSO.
- **Dissolution:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **Calphostin C** powder.
- **Vortexing:** Vortex the solution thoroughly until the **Calphostin C** is completely dissolved. Gentle warming and sonication can be used to aid dissolution if necessary.^[5]
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected microcentrifuge tubes. This minimizes freeze-thaw cycles and light exposure.
- **Labeling:** Clearly label each aliquot with the name of the compound (**Calphostin C**), concentration (1 mM), solvent (DMSO), date of preparation, and your initials.

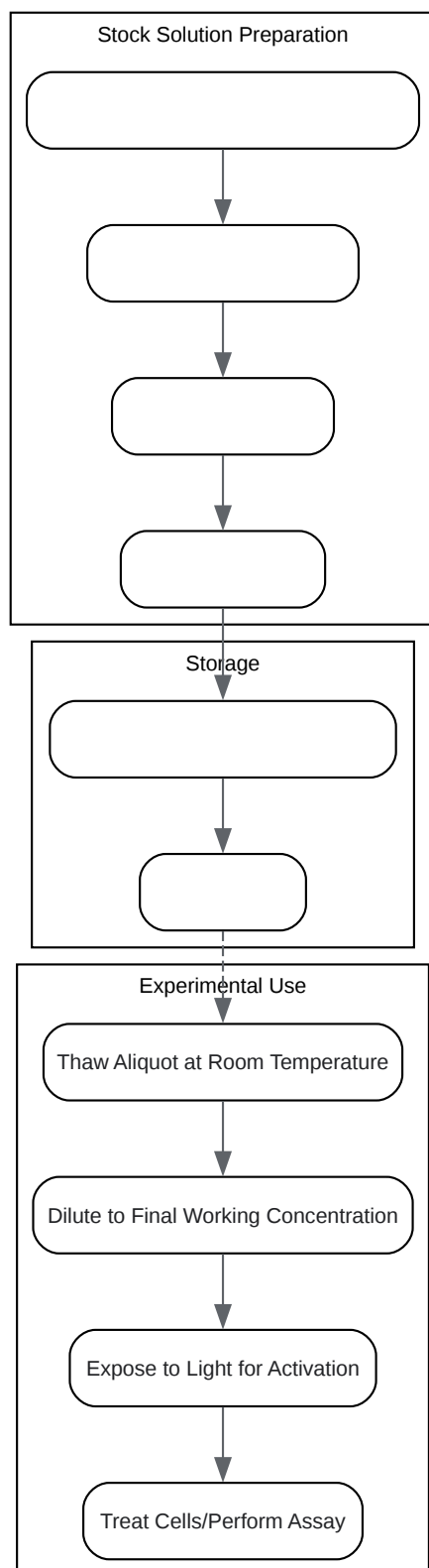
Storage and Stability

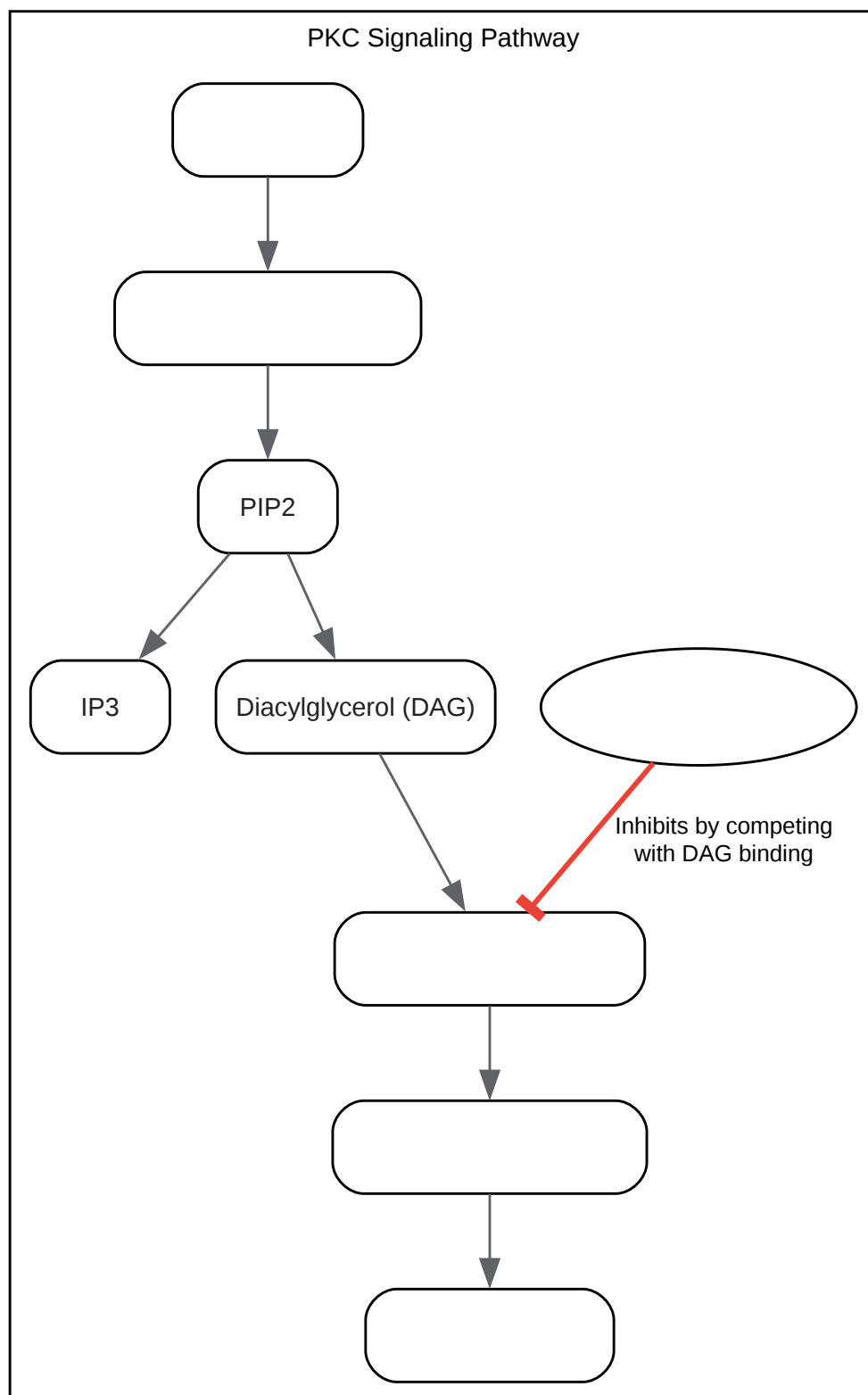
Proper storage is crucial to maintain the activity of **Calphostin C**.

- **Solid Form:** The lyophilized powder should be stored at -20°C and is stable for at least four years under these conditions.^[1] Some suppliers recommend storage at +4°C with desiccation.^[3]
- **Stock Solutions:** Aliquots of the stock solution should be stored at -20°C.^{[2][3][4][6]} Under these conditions, the solution is generally stable for up to one month.^{[3][6]} Some sources suggest stability for up to six months at -20°C.^[2] It is recommended to use freshly prepared solutions whenever possible.^{[3][6]} Before use, thaw the aliquots at room temperature and ensure any precipitate is fully dissolved.^[3]

Visualizations

Experimental Workflow for Calphostin C Stock Solution Preparation





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- To cite this document: BenchChem. [Calphostin C: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678507#calphostin-c-stock-solution-preparation-and-storage]

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